

Safeguarding Your Research: A Comprehensive Guide to Handling Oxindole

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Compound of Interest

Compound Name: Oxindole

Cat. No.: B195798

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE) and procedures required when working with **oxindole**, a common reagent in synthetic and medicinal chemistry. Adherence to these protocols is critical for ensuring a safe laboratory environment and the integrity of your research.

Immediate Safety and Hazard Information

Oxindole is a solid that is harmful if swallowed and may cause skin and eye irritation.^{[1][2][3]} It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and following established safety protocols to minimize exposure risk.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **oxindole**.

Property	Value
Molecular Formula	C ₈ H ₇ NO
Molecular Weight	133.15 g/mol [4]
Melting Point	123 - 128 °C (253.4 - 262.4 °F)[5]
Boiling Point	227 °C (440.6 °F) at 73 mmHg[5]
Solubility in Ethanol	approx. 10 mg/mL[6]
Solubility in DMSO	approx. 3 mg/mL[6]
Solubility in DMF	approx. 10 mg/mL[6]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is essential when handling **oxindole** to prevent contact, inhalation, and ingestion.

PPE Component	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Double gloving is recommended.	To prevent skin contact. Inspect gloves for any signs of degradation before use.[5]
Eye Protection	Chemical safety goggles.	To protect eyes from dust particles and potential splashes.[2]
Body Protection	A lab coat worn fully buttoned.	To protect skin and personal clothing from contamination.
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood.	To minimize inhalation of oxindole dust.

Detailed Operational Plan for Handling Oxindole

A systematic approach to handling **oxindole**, from acquisition to disposal, is critical for safety and regulatory compliance.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **oxindole** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep it away from strong oxidizing agents and strong bases.[\[5\]](#)

2. Preparation for Use:

- Before handling, ensure that a designated workspace, preferably within a chemical fume hood, is clean and uncluttered.
- Have a chemical spill kit readily accessible.
- Don the appropriate PPE as outlined in the table above.

3. Handling and Use:

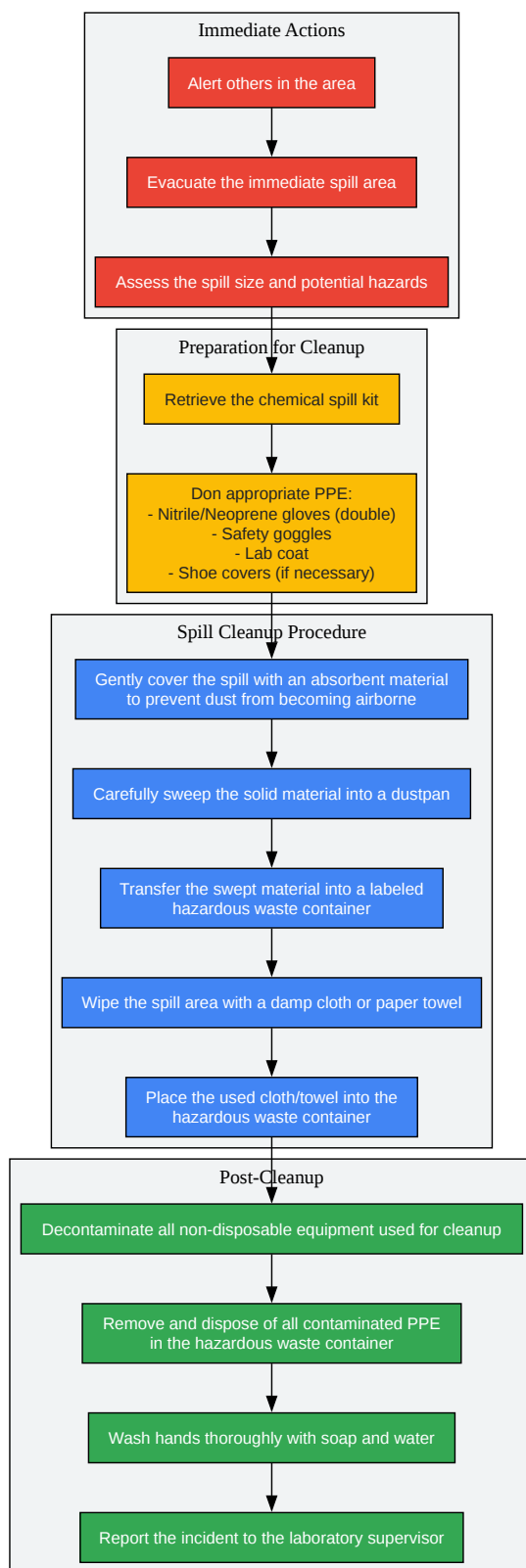
- Avoid creating dust when weighing or transferring the solid.[\[7\]](#)
- Use a spatula or other appropriate tools for transferring the powder.
- Keep the container closed when not in use.[\[2\]](#)

4. Post-Handling and Cleanup:

- After handling, decontaminate the work area with an appropriate cleaner.
- Carefully remove and dispose of contaminated PPE in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Spill Response Workflow

In the event of an **oxindole** spill, a swift and organized response is crucial to contain the material and mitigate any potential hazards. The following workflow provides a step-by-step guide for managing a solid **oxindole** spill.



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